

An In-depth Technical Guide to Triolein-13C3: Chemical Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **Triolein-13C3**, a stable isotope-labeled triglyceride crucial for metabolic research and clinical diagnostics. The information is tailored for professionals in the fields of life sciences and drug development.

Chemical Properties of Triolein-13C3

Triolein-13C3, also known as Glyceryl trioleate-13C3, is a synthetic form of triolein where three carbon-13 isotopes are incorporated into the glycerol backbone. This labeling allows for the non-radioactive tracing of triolein's metabolic fate in vivo.

Table 1: Chemical and Physical Properties of **Triolein-13C3**



Property	Value	Reference
IUPAC Name	2,3-bis({(9Z)-octadec-9- enoyl}oxy)propyl (9Z)-octadec- 9-enoate-1,2,3-13C3	
Synonyms	Triolein-glyceryl-13C3, 1,2,3- Tri(cis-9- octadecenoyl)glycerol-1,2,3- 13C3	
CAS Number	82005-46-7	[1]
Molecular Formula	13C3C54H104O6	[2]
Molecular Weight	888.41 g/mol	[2]
Physical State	Liquid	[1]
Purity	>98%	
Storage Temperature	+2°C to +8°C or -20°C, protect from light	[2]
Solubility	Soluble in chloroform, ether, carbon tetrachloride; slightly soluble in alcohol.[3]	

Synthesis of Triolein-13C3

The synthesis of **Triolein-13C3** is achieved through the esterification of a 13C-labeled glycerol backbone with oleic acid. While specific proprietary methods may vary between manufacturers, the fundamental chemical reaction involves the formation of ester bonds between the hydroxyl groups of glycerol-13C3 and the carboxyl groups of three oleic acid molecules.

General Synthetic Approach:

The common method for synthesizing triolein is the esterification of glycerol with oleic acid.[4] [5] For the synthesis of **Triolein-13C3**, glycerol uniformly labeled with 13C at all three carbon positions (glycerol-1,2,3-13C3) is used as the starting material.



The reaction can be catalyzed by various acids or enzymes.[4][5] The process generally involves reacting one equivalent of glycerol-1,2,3-13C3 with three equivalents of oleic acid. The reaction is typically carried out at elevated temperatures and under vacuum to remove the water formed during the esterification, which drives the reaction to completion.

Reaction Scheme:

Figure 1: Metabolic Pathway of Dietary Triolein-13C3

This diagram illustrates the journey of orally ingested **Triolein-13C3** through the digestive and metabolic systems. The process begins with digestion in the gastrointestinal tract, followed by absorption, transport via chylomicrons, and eventual metabolism in peripheral tissues and the liver, leading to the exhalation of 13CO2, which is measured in the 13C-Triolein breath test.

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